

# Tetrasodium Iminodisuccinate: A Biodegradable Chelating Agent for Advanced Applications

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

**Tetrasodium** iminodisuccinate (IDS) is a powerful, biodegradable chelating agent emerging as a sustainable alternative to traditional aminopolycarboxylates like ethylenediaminetetraacetic acid (EDTA). Its favorable environmental profile, coupled with strong chelation capabilities for a wide range of metal ions, makes it a compelling ingredient for various industrial, scientific, and pharmaceutical applications. This technical guide provides a comprehensive overview of **tetrasodium** iminodisuccinate, including its chemical and physical properties, mechanism of action, synthesis, biodegradability, and key applications. Detailed experimental protocols for assessing its biodegradability and metal chelation capacity are also presented, alongside comparative data against other common chelating agents.

### Introduction

The sequestration of metal ions is a critical process in numerous scientific and industrial applications, from preventing degradation of active pharmaceutical ingredients to controlling water hardness in detergents. For decades, chelating agents like EDTA and diethylenetriaminepentaacetic acid (DTPA) have been the industry standard due to their high efficacy. However, their poor biodegradability raises significant environmental concerns, leading to their persistence in aquatic ecosystems.[1]



**Tetrasodium** iminodisuccinate, the sodium salt of iminodisuccinic acid, offers a readily biodegradable and environmentally benign alternative without compromising performance in many applications.[2] It demonstrates strong chelating power for a broad spectrum of di- and trivalent metal ions, including calcium (Ca<sup>2+</sup>), magnesium (Mg<sup>2+</sup>), iron (Fe<sup>3+</sup>), and copper (Cu<sup>2+</sup>).[3] This guide delves into the technical specifications and practical applications of this innovative chelating agent.

# **Chemical and Physical Properties**

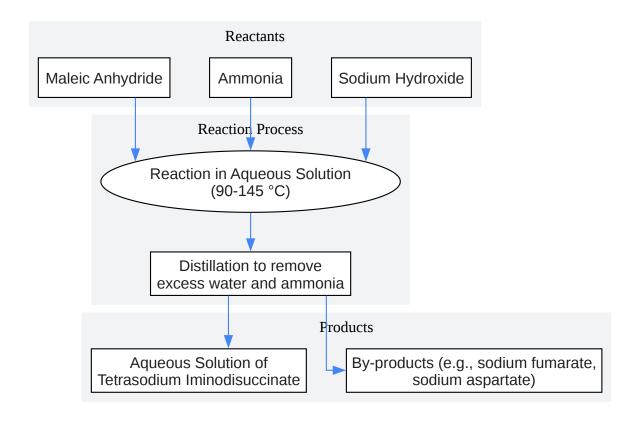
**Tetrasodium** iminodisuccinate is a white, water-soluble powder.[2] It is stable under a wide range of temperatures and pH levels, making it suitable for diverse formulations.[4]

Property	Value	Reference
Chemical Formula	C8H7NNa4O8	[4]
Molar Mass	337.10 g/mol	[4]
Appearance	White crystalline powder	[4]
Solubility in Water	High	[2]
pH (1% solution)	> 7	[2]
Thermal Stability	Stable up to 100°C for extended periods; decomposition begins around 160°C	[4]

# **Synthesis of Tetrasodium Iminodisuccinate**

The synthesis of **tetrasodium** iminodisuccinate is a multi-step process that typically involves the reaction of maleic anhydride with ammonia and sodium hydroxide.[4] This process is known for being environmentally friendly and waste-free.[5]





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Figure 1: Simplified synthesis pathway of tetrasodium iminodisuccinate.

The synthesis results in a mixture of three stereoisomers: (R,R), (S,S), and the meso form (R,S).[4] The presence of these isomers does not negatively impact the chelation capacity or the biodegradability of the final product.[4]

#### **Mechanism of Action: Chelation**

**Tetrasodium** iminodisuccinate functions as a pentadentate ligand, meaning it can form five bonds with a single metal ion. The chelating action involves the nitrogen atom and the four carboxylate groups, which coordinate with a metal ion to form a stable, water-soluble octahedral complex.[2][4] The sixth coordination site is typically occupied by a water molecule. [4] This "claw-like" grip effectively sequesters the metal ion, preventing it from participating in unwanted chemical reactions.



Figure 2: Octahedral complex of a metal ion with tetrasodium iminodisuccinate.

The stability of the metal-IDS complex is crucial for its effectiveness. The table below presents the stability constants (log K) for IDS with various metal ions, compared to other common chelating agents.

Metal Ion	IDS	EDTA	DTPA	GLDA	MGDA
Al <sup>3+</sup>	14.1	16.4	18.6	12.2	7.7
Ba <sup>2+</sup>	3.4	7.8	8.6	3.5	4.8
Ca <sup>2+</sup>	5.2	10.7	10.7	6.4	7.0
Cd <sup>2+</sup>	8.4	16.5	18.9	9.1	10.6
Co <sup>2+</sup>	10.5	16.5	18.8	10.0	11.1
Cu <sup>2+</sup>	13.1	18.8	21.2	13.1	13.9
Fe <sup>2+</sup>	8.2	14.3	16.5	8.7	8.1
Fe <sup>3+</sup>	15.2	25.1	28.6	11.7	16.5
Mg <sup>2+</sup>	6.1	8.7	9.3	5.5	5.8
Mn <sup>2+</sup>	7.7	13.9	15.2	7.6	8.4
Ni <sup>2+</sup>	12.2	18.4	20.1	10.9	12.0
Pb <sup>2+</sup>	11.0	18.0	18.8	10.5	12.1
Sr <sup>2+</sup>	4.1	8.7	9.8	4.1	5.2
Zn²+	10.8	16.5	18.2	10.0	11.0

Data sourced

from multiple

publicly

available

datasets.[6]

# Biodegradability



A key advantage of **tetrasodium** iminodisuccinate is its ready biodegradability. It is classified as readily biodegradable according to OECD guidelines, with studies showing significant degradation over a 28-day period.[4] This contrasts sharply with the persistence of EDTA in the environment.[1]

Chelating Agent	Biodegradability (%)	Test Method
Tetrasodium Iminodisuccinate (IDS)	>60% in 28 days	OECD 301B
EDTA	<10% in 28 days	OECD 301 series
NTA	>60% in 28 days (under specific conditions)	OECD 301 series
MGDA	>80% in 28 days	OECD 301F
GLDA	>60% in 28 days	OECD 301B
EDDS	>80% in 28 days	OECD 301B
Biodegradability data is compiled from various scientific publications and manufacturer data sheets.[4]		

# **Applications**

The combination of effective chelation and biodegradability makes **tetrasodium** iminodisuccinate a versatile ingredient in numerous applications:

- Detergents and Cleaners: As a water softener, it improves the performance of detergents by sequestering calcium and magnesium ions, preventing the formation of soap scum.[3]
- Cosmetics and Personal Care: It acts as a stabilizer in creams and lotions, preventing degradation of active ingredients and maintaining product consistency.
- Agriculture: Used in micronutrient fertilizers to enhance the bioavailability of essential trace elements like iron, zinc, and manganese for plants.[4]

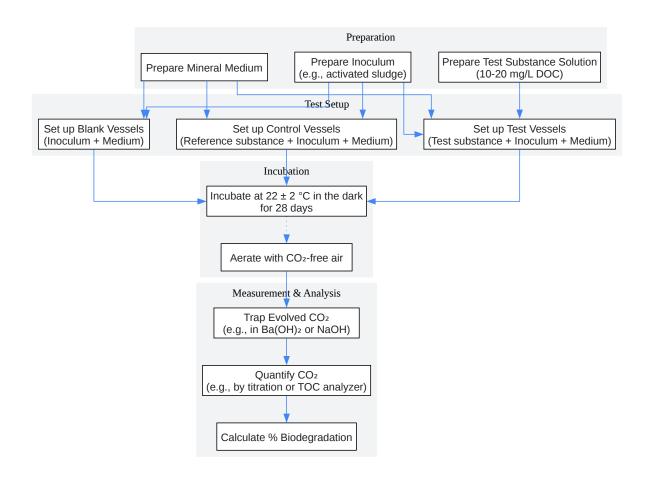


- Industrial Processes: Employed in industrial cleaning, water treatment, and as a scale inhibitor in boilers and cooling systems.[2] It is also used in the textile and paper industries to prevent the metal-catalyzed decomposition of bleaching agents.[4]
- Drug Development and Formulation: Its ability to chelate metal ions can be leveraged to stabilize drug formulations, prevent oxidative degradation of active pharmaceutical ingredients (APIs), and enhance the efficacy of certain drug delivery systems.

# Experimental Protocols Protocol for OECD 301B: Ready Biodegradability - CO<sub>2</sub> Evolution Test

This protocol outlines the general procedure for assessing the ready biodegradability of a water-soluble substance like **tetrasodium** iminodisuccinate.





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**Figure 3:** Experimental workflow for the OECD 301B biodegradability test.



#### Methodology:

- Preparation of Mineral Medium: Prepare a mineral salt medium as specified in the OECD
   301 guideline. This medium provides essential nutrients for the microorganisms.
- Inoculum: The inoculum is typically activated sludge from a wastewater treatment plant. It should be fresh and properly acclimatized.
- Test and Control Substances: Prepare a stock solution of tetrasodium iminodisuccinate. A
  reference compound with known biodegradability (e.g., sodium benzoate) should be used as
  a positive control.
- Test Setup: Add the mineral medium, inoculum, and the test substance to the test vessels.
   Prepare blank vessels containing only the inoculum and medium, and control vessels with the reference substance.
- Incubation: Incubate the vessels in the dark at a constant temperature (20-25 °C) for 28 days. The vessels are continuously aerated with CO<sub>2</sub>-free air.
- CO<sub>2</sub> Measurement: The CO<sub>2</sub> evolved from the biodegradation process is trapped in a suitable absorbent solution (e.g., barium hydroxide or sodium hydroxide). The amount of CO<sub>2</sub> is quantified at regular intervals by titration or using a total organic carbon (TOC) analyzer.
- Calculation: The percentage of biodegradation is calculated by comparing the amount of CO<sub>2</sub> produced by the test substance to its theoretical maximum CO<sub>2</sub> production (ThCO<sub>2</sub>), after correcting for the CO<sub>2</sub> produced in the blank vessels. A substance is considered readily biodegradable if it reaches the pass level of >60% biodegradation within the 10-day window of the 28-day test.[9]

# Protocol for Determination of Metal Chelation Capacity by UV-Vis Spectrophotometry

This protocol provides a method for quantifying the metal chelation capacity of **tetrasodium** iminodisuccinate using a competitive reaction with a colored indicator.

Principle:



A known amount of a metal ion is allowed to react with the chelating agent (IDS). A colorimetric indicator that also complexes with the metal ion is then added. The unchelated metal ions will react with the indicator to form a colored complex, which can be quantified using a UV-Vis spectrophotometer. The chelation capacity is determined by the reduction in the color intensity compared to a control without the chelating agent.

#### Methodology:

- Reagent Preparation:
  - Prepare a standard stock solution of the metal ion of interest (e.g., Fe<sup>2+</sup>, Cu<sup>2+</sup>).
  - Prepare a stock solution of **tetrasodium** iminodisuccinate of known concentration.
  - Prepare a solution of a suitable colorimetric indicator (e.g., Ferrozine for Fe<sup>2+</sup>, Murexide for Cu<sup>2+</sup>).[3]
  - Prepare a buffer solution to maintain a constant pH.
- Standard Curve: Prepare a series of standard solutions of the metal-indicator complex with known concentrations of the metal ion to create a standard curve of absorbance versus concentration.
- · Chelation Assay:
  - In a series of test tubes, add a fixed amount of the metal ion solution.
  - Add varying concentrations of the **tetrasodium** iminodisuccinate solution to the test tubes and allow sufficient time for the chelation reaction to occur.
  - Add the colorimetric indicator solution to each tube.
  - Add the buffer solution to maintain the desired pH.
  - Allow the color to develop and measure the absorbance at the wavelength of maximum absorbance (λmax) for the metal-indicator complex using a UV-Vis spectrophotometer.
- Calculation:



- Use the standard curve to determine the concentration of unchelated metal ions in each sample.
- Calculate the amount of metal ion chelated by tetrasodium iminodisuccinate.
- The chelation capacity can be expressed as the percentage of metal ions chelated or as the mass of metal chelated per gram of the chelating agent.

## Conclusion

**Tetrasodium** iminodisuccinate presents a significant advancement in chelation technology, offering a high-performance, biodegradable, and environmentally friendly alternative to traditional chelating agents. Its robust chemical properties, coupled with a favorable safety profile, make it a versatile ingredient for a wide array of applications, including those in the demanding fields of scientific research and drug development. As the focus on sustainability continues to grow, the adoption of biodegradable chelators like **tetrasodium** iminodisuccinate is expected to become increasingly widespread, contributing to the development of greener and more eco-conscious products and processes.

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- To cite this document: BenchChem. [Tetrasodium Iminodisuccinate: A Biodegradable Chelating Agent for Advanced Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8768297#introduction-to-tetrasodium-iminodisuccinate-as-a-biodegradable-chelator]

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